

7-Bromo-2-tetralone CAS number and molecular weight

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Compound of Interest

Compound Name: 7-Bromo-2-tetralone

Cat. No.: B134940

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An In-depth Technical Guide to 7-Bromo-2-tetralone

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **7-Bromo-2-tetralone**, a key intermediate in organic synthesis and pharmaceutical research. This document is intended for researchers, scientists, and professionals in the field of drug development.

Core Molecular and Physical Properties

7-Bromo-2-tetralone, with the CAS number 132095-54-6, is a brominated derivative of 2-tetralone.^[1] Its molecular formula is C₁₀H₉BrO, and it has a molecular weight of 225.08 g/mol.^[2] This compound is a solid at room temperature and is generally characterized by its high purity, typically around 97%.^[3]

Quantitative Data Summary

The key physical and chemical properties of **7-Bromo-2-tetralone** are summarized in the table below for easy reference.

Property	Value
CAS Number	132095-54-6
Molecular Formula	C10H9BrO
Molecular Weight	225.08 g/mol [2]
Synonyms	7-bromo-3,4-dihydro-2(1H)-naphthalenone[3]
Physical Form	Solid[3]
Purity	≥ 97%[3]

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **7-Bromo-2-tetralone** are not extensively documented in publicly available literature, it is known to be a versatile building block in organic synthesis.[1] Its structure, featuring a reactive bromine atom on the aromatic ring, allows for various functionalizations, making it a valuable precursor for more complex molecules.[1] The compound's ability to undergo electrophilic substitution reactions is a key aspect of its utility in constructing diverse chemical architectures.[1]

Applications in Research and Development

7-Bromo-2-tetralone is primarily utilized as an intermediate in the synthesis of pharmaceuticals and new materials.[1]

- **Pharmaceutical Synthesis:** It serves as a precursor for the development of potential anti-inflammatory and analgesic agents.[1] Its unique reactivity is leveraged by researchers to explore new pathways in drug discovery.[1]
- **Organic Synthesis:** In the field of organic chemistry, it is a frequently used building block for the construction of complex molecules.[1]
- **Material Science:** The compound also finds applications in the development of new materials, such as polymers and coatings that require specific chemical properties.[1]

- Coordination Chemistry: Its structure is amenable to the creation of novel ligands, indicating its relevance in catalysis and material development.^[1]

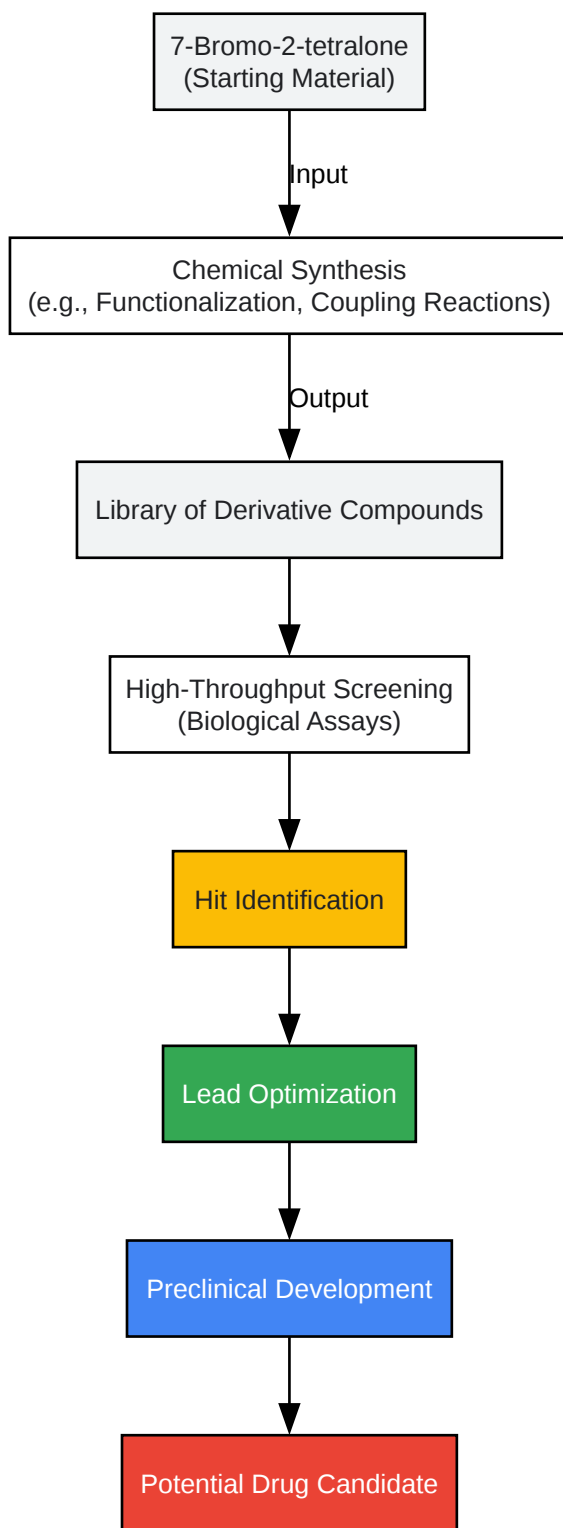
Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the public domain regarding the detailed biological activities and associated signaling pathways of **7-Bromo-2-tetralone** itself. While it is used as a precursor for bioactive molecules, its intrinsic mechanism of action is not well-documented.^[1]

It is important to note that a significant body of research exists for the isomeric compound, 7-Bromo-1-tetralone. Derivatives of 7-Bromo-1-tetralone have been studied as potent inhibitors of monoamine oxidase, which is relevant in the treatment of depression and Parkinson's disease.^[4]

General Workflow in Drug Discovery

Given the role of **7-Bromo-2-tetralone** as a chemical intermediate, the following diagram illustrates a generalized workflow for its application in a drug discovery context.



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Caption: Generalized workflow for the use of **7-Bromo-2-tetralone** in drug discovery.

Safety Information

7-Bromo-2-tetralone is associated with several hazard classifications. It is considered harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[2] Appropriate personal protective equipment and handling procedures should be followed when working with this compound.

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